

Chemical structure and properties of 1,7-Dihydroxy-3-methoxy-2-prenylxanthone

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Compound of Interest

Compound Name: 1,7-Dihydroxy-3-methoxy-2-prenylxanthone

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An In-Depth Technical Guide to 1,7-Dihydroxy-3-methoxy-2-prenylxanthone

For Researchers, Scientists, and Drug Development Professionals

Abstract

1,7-Dihydroxy-3-methoxy-2-prenylxanthone is a naturally occurring xanthone derivative found predominantly in the pericarp of the mangosteen fruit (*Garcinia mangostana*).^{[1][2]} As a member of the xanthone class of compounds, it is of significant interest to the scientific community due to the well-documented broad-spectrum biological activities of related analogues, including antioxidant, anti-inflammatory, and anticancer properties.^{[2][3]} This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and potential biological activities of **1,7-Dihydroxy-3-methoxy-2-prenylxanthone**, supported by experimental protocols and logical workflows. While specific research on this particular xanthone is emerging, this guide extrapolates from closely related and well-studied xanthenes to provide a strong predictive foundation for future research and drug development endeavors.

Chemical Structure and Physicochemical Properties

1,7-Dihydroxy-3-methoxy-2-prenylxanthone possesses a tricyclic dibenzo- γ -pyrone scaffold, which is characteristic of xanthenes.[4] The core structure is functionalized with two hydroxyl groups at positions 1 and 7, a methoxy group at position 3, and a prenyl (3-methylbut-2-enyl) group at position 2.[4] This specific arrangement of functional groups is crucial for its chemical reactivity and biological interactions. The prenyl group, in particular, is known to enhance the bioactivity of many natural products.

Table 1: Physicochemical Properties of **1,7-Dihydroxy-3-methoxy-2-prenylxanthone**

Property	Value	Source
IUPAC Name	1,7-dihydroxy-3-methoxy-2-(3-methylbut-2-enyl)xanthen-9-one	[4]
CAS Number	77741-58-3	[4]
Molecular Formula	C ₁₉ H ₁₈ O ₅	[4]
Molecular Weight	326.3 g/mol	[4]
Appearance	Yellow powder	[4]
Boiling Point	547.7 ± 50.0 °C at 760 mmHg	[4]
Density	1.3 ± 0.1 g/cm ³	[4]
Flash Point	199.7 ± 23.6 °C	[4]
Solubility	Practically insoluble in water	[4]

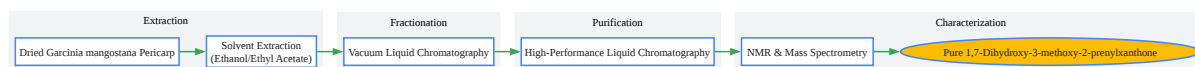
Synthesis and Isolation

Natural Isolation

1,7-Dihydroxy-3-methoxy-2-prenylxanthone is naturally found in the fruit hulls of *Garcinia mangostana*. [5] Its isolation from the plant material typically involves extraction with organic solvents followed by chromatographic separation.

Experimental Protocol: Bioassay-Guided Isolation from *Garcinia mangostana*

- Extraction: The dried and powdered pericarp of *Garcinia mangostana* is subjected to extraction with an organic solvent such as ethanol or ethyl acetate at room temperature.[3]
- Fractionation: The resulting crude extract is then fractionated using vacuum liquid chromatography (VLC) with a step gradient of solvents, typically starting with a nonpolar solvent like n-hexane and gradually increasing the polarity with ethyl acetate and acetone.[3]
- Purification: The fractions are then subjected to further purification using techniques like high-performance liquid chromatography (HPLC) to isolate the pure compound.[3] High-speed countercurrent chromatography has also been shown to be an efficient method for the separation of xanthones from mangosteen waste.[6]
- Characterization: The structure of the isolated compound is confirmed using spectroscopic methods such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).[1]



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Isolation workflow for **1,7-Dihydroxy-3-methoxy-2-prenylxanthone**.

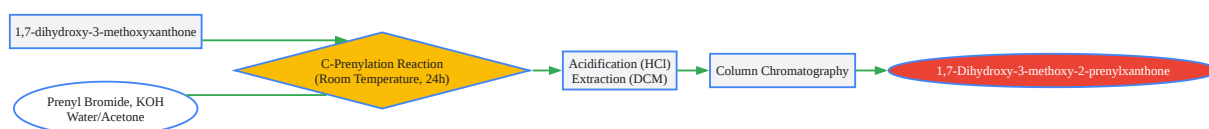
Chemical Synthesis

While a specific synthesis for **1,7-Dihydroxy-3-methoxy-2-prenylxanthone** is not detailed in the available literature, a plausible synthetic route can be inferred from the synthesis of structurally similar prenylated xanthones. The key step would be the C-prenylation of a dihydroxy-methoxyxanthone precursor.

Proposed Experimental Protocol: Synthesis of Prenylated Xanthones

- Starting Material: The synthesis would likely start with a 1,7-dihydroxy-3-methoxyxanthone precursor.

- **Prenylation Reaction:** The precursor is reacted with prenyl bromide in the presence of a base, such as potassium hydroxide (KOH), in a suitable solvent system (e.g., water/acetone). The reaction is typically stirred at room temperature for an extended period (e.g., 24 hours).
- **Workup:** The reaction mixture is then acidified (e.g., with 10% HCl) and extracted with an organic solvent like dichloromethane (DCM).
- **Purification:** The crude product is purified using column chromatography to yield the desired **1,7-Dihydroxy-3-methoxy-2-prenylxanthone**.



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Proposed synthesis workflow for **1,7-Dihydroxy-3-methoxy-2-prenylxanthone**.

Biological Activities and Potential Signaling Pathways

While direct studies on the biological activities of **1,7-Dihydroxy-3-methoxy-2-prenylxanthone** are limited, the extensive research on other xanthenes from *Garcinia mangostana* provides strong evidence for its potential therapeutic effects.^{[2][5]} The general class of xanthenes is known to exhibit antioxidant, anti-inflammatory, and anticancer activities.^{[2][3]}

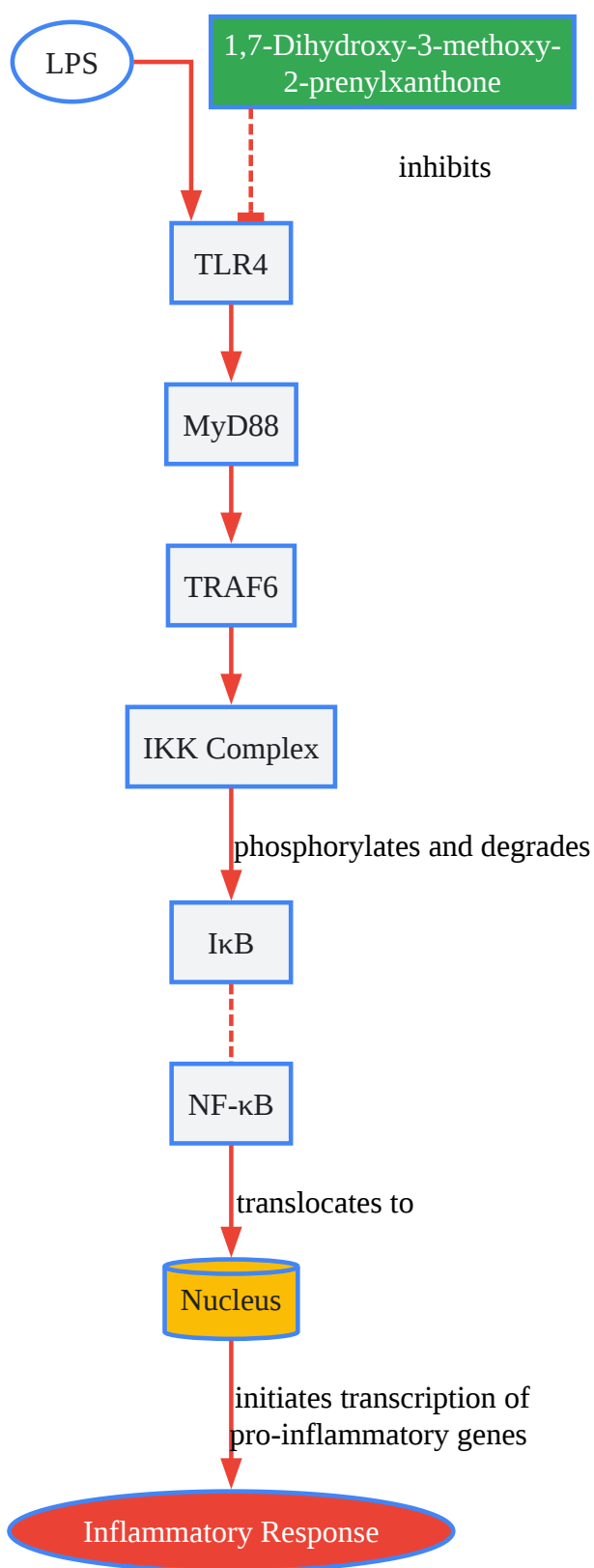
Anticipated Biological Activities:

- **Antioxidant Activity:** Xanthenes are known to be potent antioxidants. This activity is often attributed to their ability to scavenge free radicals.

- **Anti-inflammatory Properties:** Many xanthenes exhibit anti-inflammatory effects by modulating key signaling pathways involved in the inflammatory response.[2]
- **Anticancer Potential:** Numerous studies have demonstrated the antitumor activities of xanthenes against various cancer cell lines.[3] These effects are often mediated through the induction of apoptosis, cell cycle arrest, and inhibition of metastasis.[3]

Potential Signaling Pathway: Inhibition of the TLR4/NF-κB Pathway

A structurally related compound, 1,7-dihydroxy-3,4-dimethoxyxanthone, has been shown to inhibit inflammation by suppressing the Toll-like receptor 4 (TLR4)/nuclear factor-kappa B (NF-κB) signaling cascade. It is plausible that **1,7-Dihydroxy-3-methoxy-2-prenylxanthone** may exert its anti-inflammatory effects through a similar mechanism.



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Potential anti-inflammatory signaling pathway of **1,7-Dihydroxy-3-methoxy-2-prenylxanthone**.

Future Directions

Further research is warranted to fully elucidate the pharmacological profile of **1,7-Dihydroxy-3-methoxy-2-prenylxanthone**. Key areas for future investigation include:

- **Quantitative Biological Assays:** Performing in vitro and in vivo studies to determine the specific IC₅₀ values for its antioxidant, anti-inflammatory, and anticancer activities.
- **Mechanism of Action Studies:** Investigating the precise molecular targets and signaling pathways modulated by this compound.
- **Pharmacokinetic and Toxicological Profiling:** Assessing its absorption, distribution, metabolism, excretion (ADME), and toxicity to evaluate its potential as a drug candidate.

Conclusion

1,7-Dihydroxy-3-methoxy-2-prenylxanthone is a promising natural product with a chemical structure that suggests a range of beneficial biological activities. While direct experimental data for this specific molecule is still emerging, the wealth of information on related xanthenes provides a strong rationale for its further investigation. This technical guide serves as a foundational resource for researchers and drug development professionals interested in exploring the therapeutic potential of this and other related natural compounds.

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- To cite this document: BenchChem. [Chemical structure and properties of 1,7-Dihydroxy-3-methoxy-2-prenylxanthone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b023587#chemical-structure-and-properties-of-1-7-dihydroxy-3-methoxy-2-prenylxanthone]

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